

Verifying FAIR Compliance of Datasets Submitted via COPO: A Comparative Guide

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For researchers, scientists, and drug development professionals, ensuring that datasets are Findable, Accessible, Interoperable, and Reusable (FAIR) is paramount for the advancement of scientific inquiry. The Collaborative Open Plant Omics (COPO) platform is a valuable tool designed to facilitate the submission of FAIR data to public repositories.^{[1][2][3]} This guide provides a comprehensive comparison of methods to verify the FAIR compliance of datasets submitted through COPO and introduces alternative platforms with similar goals.

The Role of COPO in Achieving FAIR Data

COPO acts as a metadata brokering platform, guiding researchers in annotating their datasets with rich, standardized metadata before submission to public archives.^{[1][4]} By enforcing community-sanctioned standards and ontologies, COPO directly addresses the "Accessible" and "Interoperable" tenets of the FAIR principles.^{[1][5]} The platform's wizard-based submission process simplifies the often complex task of metadata creation, thereby lowering the barrier to producing FAIR datasets.^[1]

Automated FAIR Assessment Tools

Several automated tools are available to assess the FAIRness of a digital object, such as a dataset, programmatically. These tools can be used to evaluate datasets submitted via COPO, providing a quantitative measure of their compliance with the FAIR principles.

Tool	Description	Key Features	Output
F-UJI	An open-source web service that assesses the FAIRness of research data objects based on the FAIRsFAIR Data Object Assessment Metrics. ^{[1][6]}	- Evaluates based on a persistent identifier (e.g., DOI). - Provides a score for each FAIR principle. - Offers a detailed report with suggestions for improvement.	JSON format with detailed scoring and logs.
FAIR-Checker	A web-based tool that evaluates the FAIRness of digital resources by leveraging semantic web technologies.	- Checks for the use of standard and recognized ontologies. - Provides recommendations for improving FAIRness. - Can assess datasets, software, and other digital objects.	A web-based report with scores and improvement tips.
FAIR Evaluation Services	A service that evaluates the FAIRness of a resource against a collection of "Maturity Indicator Tests".	- Allows for community-defined collections of tests. - Provides a quantitative assessment of FAIRness. - Can be used to test specific or all FAIR principles.	JSON-LD formatted results with persistent identifiers for the evaluation.

Experimental Protocol: Assessing a COPO-submitted Dataset with F-UJI

This protocol outlines the steps to assess the FAIR compliance of a dataset submitted to a public repository via COPO using the F-UJI automated tool.

Objective: To obtain a quantitative assessment of the FAIRness of a dataset.

Materials:

- A persistent identifier (e.g., DOI, Accession Number) for the dataset submitted through COPO.
- A web browser with an internet connection.

Procedure:

- **Navigate to the F-UJI Web Interface:** Open a web browser and go to the F-UJI tool's website.
- **Enter the Persistent Identifier:** Locate the input field for the persistent identifier. Copy and paste the DOI or other persistent identifier of the COPO-submitted dataset into this field.
- **Initiate the Assessment:** Click the "Assess" or equivalent button to start the evaluation process. F-UJI will then retrieve the metadata associated with the identifier and run a series of automated tests based on the FAIRsFAIR metrics.
- **Review the Results:** Once the assessment is complete, F-UJI will display a summary of the results, typically including an overall FAIR score and individual scores for Findability, Accessibility, Interoperability, and Reusability.
- **Analyze the Detailed Report:** For a more in-depth understanding, navigate to the detailed report. This report will provide a breakdown of each metric tested, the outcome of the test, and the evidence used for the assessment.
- **Identify Areas for Improvement:** The detailed report will highlight any failed tests and provide suggestions for improving the FAIRness of the dataset. This information can be used to refine metadata and data submission practices for future datasets.

Alternative Platforms for FAIR Data Submission

While COPO is a powerful tool, several other platforms also support the creation and submission of FAIR data.

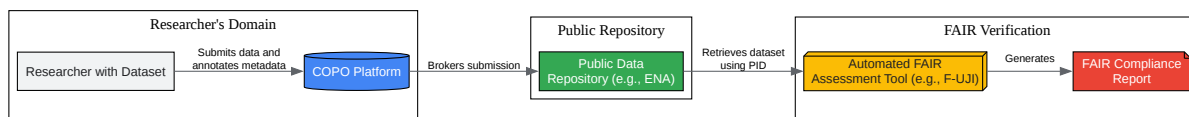
Platform	Description	Key Features
CEDAR (Center for Expanded Data Annotation and Retrieval)	A platform that allows users to create and use metadata templates to ensure the submission of complete and standardized metadata. ^[7]	- Focus on creating rich, machine-readable metadata. - Library of templates for various experimental types. - Supports the use of controlled vocabularies and ontologies.
Dendro	An open-source research data management platform that supports collaborative data storage, description, and deposit. ^{[1][8]}	- Consolidates the entire research data management workflow. - Automatic DOI attribution. - Faceted search for datasets.

Comparative Overview

Feature	COPO	CEDAR	Dendro
Primary Function	Metadata brokering and data submission	Metadata template creation and authoring	Collaborative research data management
Metadata Approach	Wizard-based metadata annotation	Template-based metadata creation	Collaborative metadata description
FAIR Principle Focus	Accessibility, Interoperability	Findability, Interoperability, Reusability	Findability, Accessibility
Repository Integration	Broad integration with public repositories (e.g., ENA)	Can be used with various repositories	Exports to multiple repository platforms (e.g., Zenodo, CKAN)
User Interface	Guided wizards for submission	Template creation and filling interface	Project-based collaborative workspace

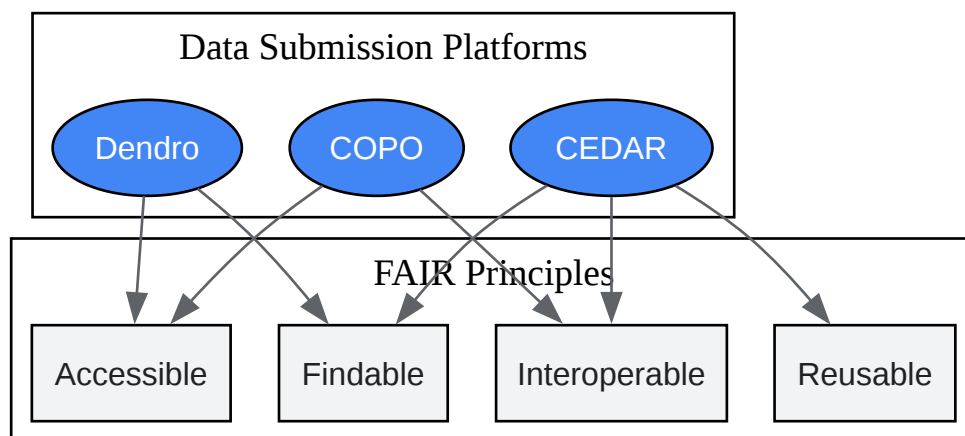
Visualizing the FAIR Verification Workflow

The following diagrams illustrate the key processes involved in submitting and verifying the FAIR compliance of datasets.



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FAIR Data Submission and Verification Workflow.



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Relationship between Platforms and FAIR Principles.

Conclusion

Verifying the FAIR compliance of datasets is a critical step in the research data lifecycle. While platforms like COPO are instrumental in guiding researchers toward creating FAIR data, the use of automated assessment tools provides a necessary, objective verification of these efforts. By understanding the capabilities of COPO, its alternatives, and the available assessment

tools, researchers, scientists, and drug development professionals can enhance the value and impact of their research data.

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